

# methyl arachidate certified reference material

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## Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

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## Supplier Comparison at a Glance

The table below summarizes the available products based on the search results.

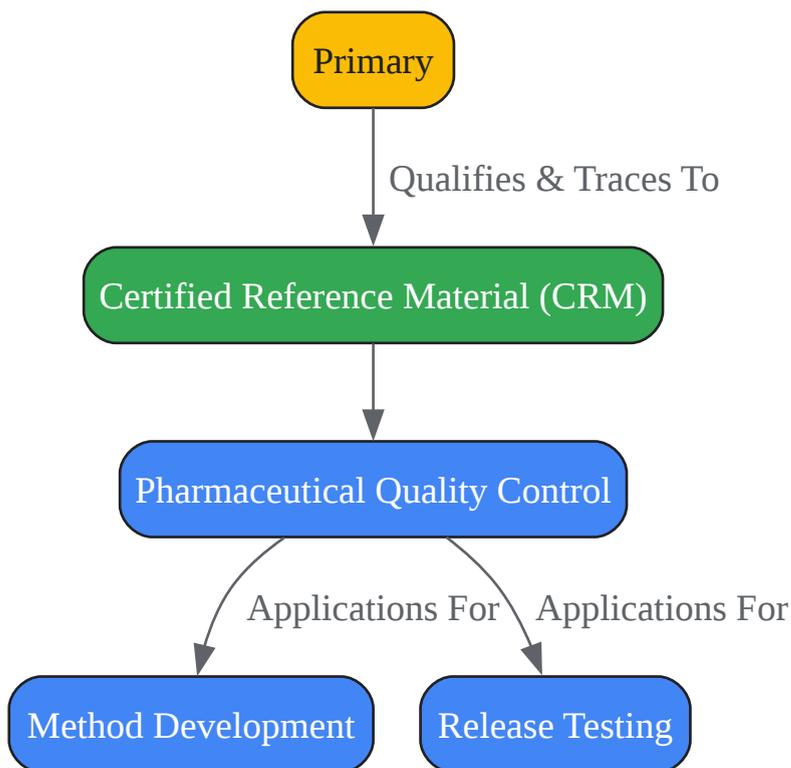
Supplier	Catalog Number	Form	Concentration / Purity	Key Specifications & Applications
<b>Sigma-Aldrich</b> [1]	PHR3539	Solid	Certified Reference Material (CRM)	Pharmaceutical Secondary Standard; qualified as CRM per <b>ISO 17034</b> and <b>ISO/IEC 17025</b> ; multi-traceability to USP/EP primary standards [1].
<b>AccuStandard</b> [2]	UFA-024S	Solution in Heptane	10.0 mg/mL	Certified Reference Material; for use in analytical testing and quality control [2].
<b>Various Suppliers</b> [3]	Varies	Liquid (Neat)	~99% (GC)	Commercial product details on ChemicalBook; multiple global suppliers listed [3].

## Experimental Context and Applications

While specific protocols were not detailed, the search results highlight the critical role of CRMs and the context of their use.

- **Certification and Quality Assurance:** Pharmaceutical Secondary Standards, like the one from Sigma-Aldrich, are certified with multi-traceability to compendial primary standards (e.g., USP, EP). They are produced under strict quality standards (ISO 17034 and 17025) to ensure quality control in pharmaceutical analysis, including release testing and method development [1].
- **Biological Relevance of the Arachidonate Backbone:** Arachidonic acid (the parent acid of methyl arachidonate) is a precursor for a major class of bioactive lipid mediators called **eicosanoids**. These are produced via enzymatic pathways including cyclooxygenases (COXs), lipoxygenases (LOXs), and cytochrome P450 (CYP) enzymes [4]. Research indicates that methyl arachidonate itself can be metabolized by cells through these pathways to activate downstream signaling, such as protein kinase C in platelets [5].

The diagram below outlines the certification and application pathway for a typical pharmaceutical secondary standard CRM.



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## Suggestions for Further Research

To build a comprehensive guide with experimental data, I suggest you:

- **Contact Suppliers Directly:** Reach out to the technical support teams at companies like Sigma-Aldrich and AccuStandard. They can often provide **Certificates of Analysis (CoA)** containing lot-specific experimental data and may have application notes with detailed protocols [1] [2].
- **Search for Scientific Literature:** Use academic databases to find research papers that utilize **methyl arachidate** CRMs. Look for methodological sections in papers about **gas chromatography (GC)** or **gas chromatography-mass spectrometry (GC-MS)** for fatty acid analysis, which will contain the experimental protocols you need.
- **Compare with Alternative FAMES:** A valuable comparison guide could evaluate **methyl arachidate** against other Fatty Acid Methyl Esters (FAMES) used as standards, such as methyl linoleate or methyl oleate, focusing on parameters like chromatographic retention time and mass spectral fragmentation patterns.

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## References

1. Methyl Arachidate Pharmaceutical Secondary Standard CRM [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Methyl arachidonate CAS # 2566-89-4 [[accustandard.com](https://www.accustandard.com)]
3. 2566-89-4(METHYL ARACHIDONATE) Product Description [[chemicalbook.com](https://www.chemicalbook.com)]
4. Metabolism pathways of arachidonic acids: mechanisms ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. Arachidonic acid and related methyl ester mediate protein ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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